

Physicochemical Properties of the Novel Antimalarial Agent Cyclen Bisquinoline (CNBQ)

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Compound of Interest

Compound Name: Antimalarial agent 14

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A Technical Whitepaper for Drug Development Professionals

This document provides a detailed overview of the core physicochemical properties of the novel antimalarial drug lead, 4,10-bis(7-chloroquinoline)-1,4,7,10-tetraazacyclododecane, referred to as Cyclen Bisquinoline (CNBQ). The data and experimental protocols herein are essential for researchers, scientists, and drug development professionals engaged in the advancement of new antimalarial therapies.

Introduction

The emergence of drug-resistant strains of *Plasmodium falciparum* necessitates the discovery and development of new antimalarial agents with novel mechanisms of action. CNBQ, a cyclen-based bisquinoline, has demonstrated promising antimalarial activity. A thorough understanding of its physicochemical properties is critical for its progression through the drug development pipeline, influencing formulation, pharmacokinetics, and bioavailability. This guide summarizes the key physicochemical data for both the free base (FB) and hydrochloride salt forms of CNBQ.

Quantitative Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of CNBQ and its hydrochloride salt.

Table 1: General Physicochemical Properties

Property	CNBQ (Free Base)	CNBQ (Hydrochloride Salt)
Appearance	White polymorphic crystalline powder	Off-white amorphous powder
LogP	5.14	Not Applicable
pKa Values	5.9, 6.6, 8.7	Not Applicable

Table 2: Thermal Analysis Data (DSC)

Form	Thermal Event	Temperature (°C)
CNBQ (Free Base)	Polymorph 1 Melting Point	166
Polymorph 2 Melting Point	178	
Polymorph 3 Melting Point	195	
Polymorph 4 Melting Point	234	
CNBQ (Hydrochloride Salt)	Broad Endotherm	260
Onset of Degradation	> 270	

Table 3: Aqueous Solubility

Medium	CNBQ (Free Base) Solubility	CNBQ (Hydrochloride Salt) Solubility	Fold Increase
Water	Low	Significantly Higher	~370

Experimental Protocols

Detailed methodologies for the determination of key physicochemical parameters are provided below.

Differential Scanning Calorimetry (DSC)

- Objective: To determine the melting point and thermal behavior of CNBQ free base and its hydrochloride salt.
- Instrumentation: A differential scanning calorimeter.
- Methodology:
 - A sample of the compound (3-5 mg) is accurately weighed into an aluminum pan.
 - The pan is hermetically sealed. An empty sealed pan is used as a reference.
 - The sample and reference are heated at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
 - The heat flow to the sample is monitored as a function of temperature.
 - Endothermic and exothermic events, such as melting and degradation, are recorded. For the CNBQ hydrochloride salt, a broad endotherm was observed, and degradation began above 270°C.[1] The free base showed at least four different crystalline polymorphs with melting points at 166°C, 178°C, 195°C, and 234°C.[1][2]

Equilibrium Solubility Determination

- Objective: To determine the aqueous solubility of CNBQ free base and its hydrochloride salt.
- Methodology:
 - An excess amount of the compound is added to a known volume of purified water in a sealed vial.
 - The vials are shaken at a constant temperature (e.g., 25 °C) for a specified period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The resulting suspension is filtered through a 0.45 µm filter to remove undissolved solids.

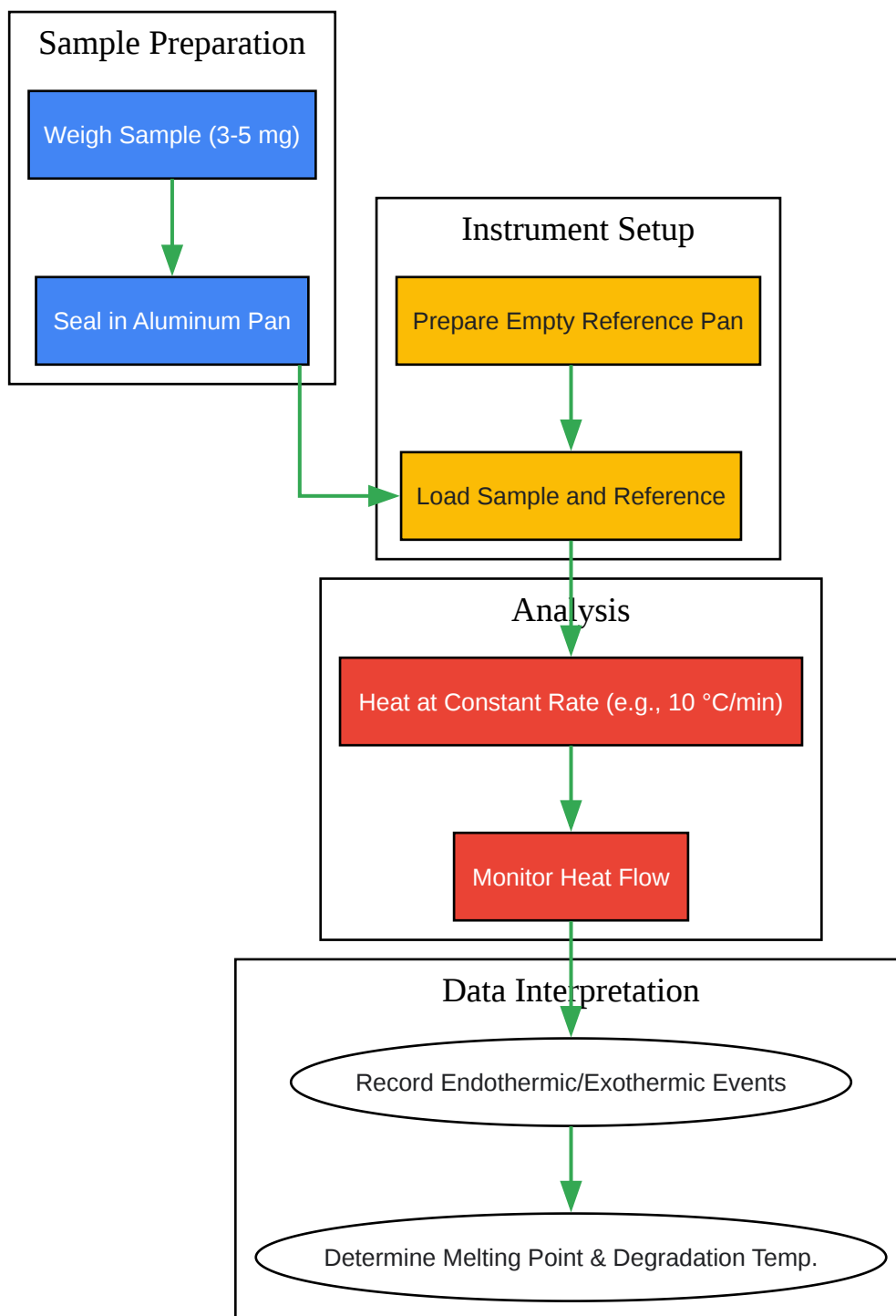
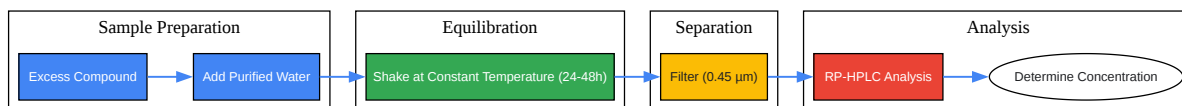
- The concentration of the dissolved compound in the filtrate is determined by a validated analytical method, such as Reverse Phase-High Performance Liquid Chromatography (RP-HPLC).[1][2] The formation of the salt improved its water solubility by approximately 370-fold.[1][2]

Reverse Phase-High Performance Liquid Chromatography (RP-HPLC)

- Objective: To quantify the concentration of CNBQ in solution for solubility and stability studies.
- Instrumentation: A standard HPLC system with a UV detector.
- Typical Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A suitable mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Determined from the UV spectrum of CNBQ.
 - Injection Volume: 20 μ L.
- Methodology:
 - A standard curve is generated by injecting known concentrations of CNBQ to establish the relationship between peak area and concentration.
 - Filtered samples from the solubility or stability studies are injected into the HPLC system.
 - The peak area of CNBQ is measured, and the concentration is calculated using the standard curve.

Visualizations

The following diagrams illustrate key experimental workflows.



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